

A Comprehensive Spectroscopic Guide to Ethyl 2-carbamoyloxybenzoate

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Compound of Interest

Compound Name: Ethyl 2-carbamoyloxybenzoate

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Abstract: **Ethyl 2-carbamoyloxybenzoate** is a derivative of salicylic acid, a core structure in numerous pharmaceutical compounds. Its precise structural confirmation is paramount for researchers in medicinal chemistry and drug development. While a complete, published spectroscopic dataset for this specific molecule is not readily available, this guide provides a comprehensive, in-depth analysis of its expected spectroscopic characteristics. By leveraging established principles and data from closely related analogs, we present a predictive but technically grounded exploration of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Ethyl 2-carbamoyloxybenzoate**, offering a valuable reference for its synthesis and characterization.

Introduction

Ethyl 2-carbamoyloxybenzoate, also known as 2-(ethoxycarbonyl)phenyl carbamate, is structurally derived from ethyl salicylate, where the phenolic hydroxyl group is functionalized as a carbamate ester. This modification can significantly alter the molecule's chemical properties, biological activity, and metabolic profile. Therefore, unambiguous characterization using modern spectroscopic techniques is a critical step in any research or development workflow.

This document serves as a detailed technical guide, explaining the theoretical underpinnings and providing practical, field-proven insights into the expected spectroscopic data.

The analysis herein is built upon a foundation of data from analogous structures, including ethyl salicylate, ethyl benzoate, and various phenyl carbamates. This comparative approach allows for a robust prediction of the spectral features of the target molecule.

Proton Nuclear Magnetic Resonance (^1H NMR) Spectroscopy

Principle & Causality: ^1H NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms within a molecule. The chemical shift (δ) of a proton is influenced by the electron density around it. Electron-withdrawing groups (like carbonyls and oxygen atoms) deshield protons, shifting their signals downfield (to higher ppm values), while electron-donating groups cause an upfield shift. Spin-spin coupling between adjacent, non-equivalent protons results in the splitting of signals, providing valuable connectivity data.

Experimental Protocol:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **Ethyl 2-carbamoyloxybenzoate** in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3) in a standard 5 mm NMR tube.
- **Instrument Setup:** Use a 400 MHz (or higher) NMR spectrometer.
- **Data Acquisition:** Acquire a standard one-dimensional proton spectrum. Ensure an adequate number of scans to achieve a good signal-to-noise ratio.
- **Processing:** Process the resulting Free Induction Decay (FID) with Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm).

Predicted Spectrum and Interpretation:

The predicted ^1H NMR spectrum is based on the structure of ethyl salicylate, with modifications accounted for by the carbamate group.^{[1][2]}

Table 1: Predicted ^1H NMR Data for **Ethyl 2-carbamoyloxybenzoate** (in CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment	Rationale
~8.0 - 7.9	dd	1H	~7.8, 1.8	H-6	This proton is ortho to the electron-withdrawing ester carbonyl group, causing a significant downfield shift. It is coupled to H-5 (ortho) and H-4 (meta).
~7.6 - 7.5	ddd	1H	~8.0, 7.5, 1.8	H-4	This proton is deshielded by both the ester and carbamate groups. It exhibits coupling to H-3 (ortho), H-5 (ortho), and H-6 (meta).
~7.3 - 7.2	ddd	1H	~8.0, 7.5, 1.2	H-5	This proton is ortho to the carbamate group and experiences coupling to H-4 (ortho), H-6

(ortho), and
H-3 (meta).

This proton is
ortho to the
carbamate
group, which
is less
deshielding
than the
hydroxyl in
ethyl
salicylate,
potentially
causing a
slight upfield
shift
compared to
the parent
salicylate. It
is coupled to
H-4 (ortho)
and H-5
(meta).

~7.2 - 7.1

dd

1H

~8.0, 1.2

H-3

~5.0 (broad)

s

2H

-

-OCONH₂

The protons
of the primary
carbamate
amine
typically
appear as a
broad singlet
due to
quadrupole
broadening
from the
nitrogen atom
and potential
hydrogen

bonding. The chemical shift can be variable.

4.41

q

2H

7.1

-OCH₂CH₃

A quartet resulting from coupling to the three protons of the adjacent methyl group. This is a characteristic signal for an ethyl ester.^[1]

1.40

t

3H

7.1

-OCH₂CH₃

A triplet resulting from coupling to the two protons of the adjacent methylene group.^[1]

Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) Spectroscopy

Principle & Causality: ¹³C NMR spectroscopy maps the carbon framework of a molecule. The chemical shift of each carbon is highly sensitive to its electronic environment, hybridization, and substitution. Carbonyl carbons are strongly deshielded and appear far downfield, while aliphatic carbons are found upfield.

Experimental Protocol:

- Sample Preparation: Use the same sample prepared for ^1H NMR analysis. A higher concentration (20-50 mg) may be beneficial.
- Instrument Setup: Use the same spectrometer, switching to the ^{13}C channel.
- Data Acquisition: Acquire a proton-decoupled ^{13}C spectrum to ensure each unique carbon appears as a single line. A sufficient number of scans and a suitable relaxation delay are crucial due to the low natural abundance of ^{13}C .
- Processing: Process the data similarly to the ^1H spectrum, referencing the solvent peak (e.g., CDCl_3 at 77.16 ppm).

Predicted Spectrum and Interpretation:

The predicted shifts are derived from data for ethyl salicylate and known substituent effects of carbamates.^{[1][3][4]}

Table 2: Predicted ^{13}C NMR Data for **Ethyl 2-carbamoyloxybenzoate** (in CDCl_3)

Chemical Shift (δ , ppm)	Assignment	Rationale
~165.5	C=O (Ester)	The chemical shift is typical for an aromatic ester carbonyl carbon. [5]
~154.0	C=O (Carbamate)	The carbamate carbonyl is also highly deshielded and is expected in this region, typically slightly upfield from an ester carbonyl. [6]
~148.0	C-2	This aromatic carbon is attached to the electron-withdrawing carbamate oxygen, causing a significant downfield shift.
~134.0	C-4	Aromatic C-H carbon.
~131.0	C-6	Aromatic C-H carbon.
~126.5	C-5	Aromatic C-H carbon.
~124.0	C-3	Aromatic C-H carbon.
~122.0	C-1	The quaternary aromatic carbon attached to the ester group. Its chemical shift is influenced by the ortho-carbamate substituent.
61.6	-OCH ₂ CH ₃	The methylene carbon of the ethyl ester group, deshielded by the adjacent oxygen atom. [1]
14.1	-OCH ₂ CH ₃	The methyl carbon of the ethyl ester group, appearing in the typical aliphatic region. [1]

Infrared (IR) Spectroscopy

Principle & Causality: IR spectroscopy measures the absorption of infrared radiation by a molecule, which excites molecular vibrations (stretching, bending). The frequency of absorption is characteristic of the specific bonds and functional groups present. This makes it an excellent tool for identifying functional groups.

Experimental Protocol:

- **Sample Preparation:** Prepare the sample as a KBr pellet by grinding a small amount of the compound with dry potassium bromide and pressing it into a transparent disk. Alternatively, dissolve the sample in a volatile solvent (e.g., dichloromethane), deposit a thin film on a salt plate (e.g., NaCl), and allow the solvent to evaporate.
- **Data Acquisition:** Place the sample in an FT-IR spectrometer and acquire the spectrum, typically over the range of 4000-400 cm^{-1} .
- **Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Predicted Spectrum and Interpretation:

The spectrum will show characteristic bands for a primary carbamate and an aromatic ester.^[7]
^[8]^[9]^[10]

Table 3: Predicted IR Absorption Bands for **Ethyl 2-carbamoyloxybenzoate**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Rationale
~3450 & ~3330	N-H Asymmetric & Symmetric Stretch	Primary Amine (-NH ₂)	Primary amines and amides show two distinct N-H stretching bands. The presence of these two bands is a strong indicator of the -NH ₂ group in the carbamate.[9]
~3070	C-H Aromatic Stretch	Aromatic Ring	Characteristic stretching vibrations for C-H bonds on a benzene ring.
~2980	C-H Aliphatic Stretch	Ethyl Group (-CH ₂ , -CH ₃)	Characteristic stretching vibrations for sp ³ hybridized C-H bonds.
~1730	C=O Ester Stretch	Ester (-COOEt)	The carbonyl stretch for an α,β-unsaturated or aromatic ester typically appears in this region. This is expected to be a very strong and sharp absorption.[11]
~1700	C=O Carbamate Stretch (Amide I)	Carbamate (-OCONH ₂)	The carbamate carbonyl stretch is also a strong absorption and often appears at a slightly lower frequency than the ester carbonyl.[8]

~1610	N-H Bending	Primary Amine (-NH ₂)	This "scissoring" vibration is characteristic of the -NH ₂ group. [9]
~1590, ~1485, ~1450	C=C Aromatic Ring Stretch	Aromatic Ring	These absorptions correspond to the stretching of the carbon-carbon bonds within the benzene ring.
~1250 & ~1100	C-O Stretch	Ester & Carbamate	These strong bands are due to the asymmetric and symmetric stretching of the C-O single bonds in both the ester and carbamate moieties.

Mass Spectrometry (MS)

Principle & Causality: In Electron Ionization (EI) Mass Spectrometry, a molecule is bombarded with high-energy electrons, causing it to ionize and fragment in a reproducible manner. The mass-to-charge ratio (m/z) of the resulting molecular ion and its fragment ions are detected, creating a mass spectrum. The fragmentation pattern provides a molecular fingerprint and reveals structural information.

Experimental Protocol:

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or a gas chromatograph (GC-MS).
- **Ionization:** Use a standard electron ionization energy of 70 eV.
- **Analysis:** The instrument separates the ions based on their m/z ratio and detects their relative abundance.

- Interpretation: Analyze the molecular ion peak to determine the molecular weight and interpret the fragmentation pattern to deduce the structure.

Predicted Fragmentation Pathway:

The molecular formula of **Ethyl 2-carbamoyloxybenzoate** is $C_{10}H_{11}NO_4$, giving it a molecular weight of 209.19 g/mol .

Molecular Ion ($M^{+\cdot}$): $m/z = 209$

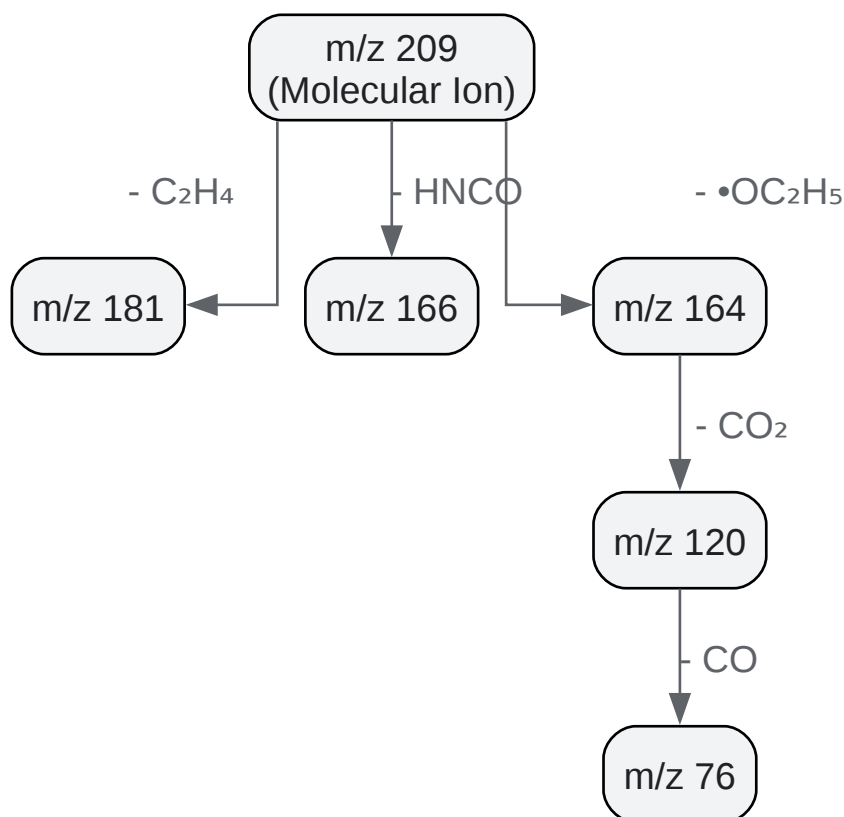
Key Fragmentation Pathways:[\[5\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Loss of Ethoxy Radical ($\bullet OCH_2CH_3$): A common fragmentation for ethyl esters, leading to a stable acylium ion.
 - $M^{+\cdot} (209) \rightarrow [M - 45]^+ = m/z 164$
- Loss of Ethylene (C_2H_4) via McLafferty Rearrangement: This rearrangement is possible for the ester group.
 - $M^{+\cdot} (209) \rightarrow [M - 28]^+ = m/z 181$
- Loss of Carbamoyl Radical ($\bullet CONH_2$): Cleavage of the O-C bond of the carbamate.
 - $M^{+\cdot} (209) \rightarrow [M - 44]^+ = m/z 165$
- Loss of Isocyanic Acid ($HNCO$): A characteristic fragmentation for primary carbamates.
 - $M^{+\cdot} (209) \rightarrow [M - 43]^+ = m/z 166$ (This corresponds to the molecular ion of Ethyl Salicylate).
- Formation of Benzoyl Cation: Subsequent fragmentation of the $m/z 164$ ion.
 - $m/z 164 \rightarrow [C_7H_4O_2]^+ = m/z 120$ (loss of CO_2)
- Formation of Phenyl Cation: Loss of CO from the benzoyl cation.
 - $m/z 120 \rightarrow [C_6H_4]^+ = m/z 76$

Table 4: Predicted Key Ions in the Mass Spectrum of **Ethyl 2-carbamoyloxybenzoate**

m/z	Predicted Ion Structure	Origin
209	$[\text{C}_{10}\text{H}_{11}\text{NO}_4]^{+\cdot}$	Molecular Ion ($\text{M}^{+\cdot}$)
181	$[\text{C}_8\text{H}_7\text{NO}_4]^{+\cdot}$ (Salicylic acid carbamate)	$\text{M}^{+\cdot} - \text{C}_2\text{H}_4$ (McLafferty Rearrangement)
166	$[\text{C}_9\text{H}_{10}\text{O}_3]^{+\cdot}$ (Ethyl Salicylate)	$\text{M}^{+\cdot} - \text{HNCO}$
164	$[\text{C}_8\text{H}_4\text{NO}_3]^+$	$\text{M}^{+\cdot} - \cdot\text{OCH}_2\text{CH}_3$
120	$[\text{C}_7\text{H}_4\text{O}_2]^+$	From m/z 164 via loss of CO_2
76	$[\text{C}_6\text{H}_4]^+$	From m/z 120 via loss of CO

Visualization of Fragmentation

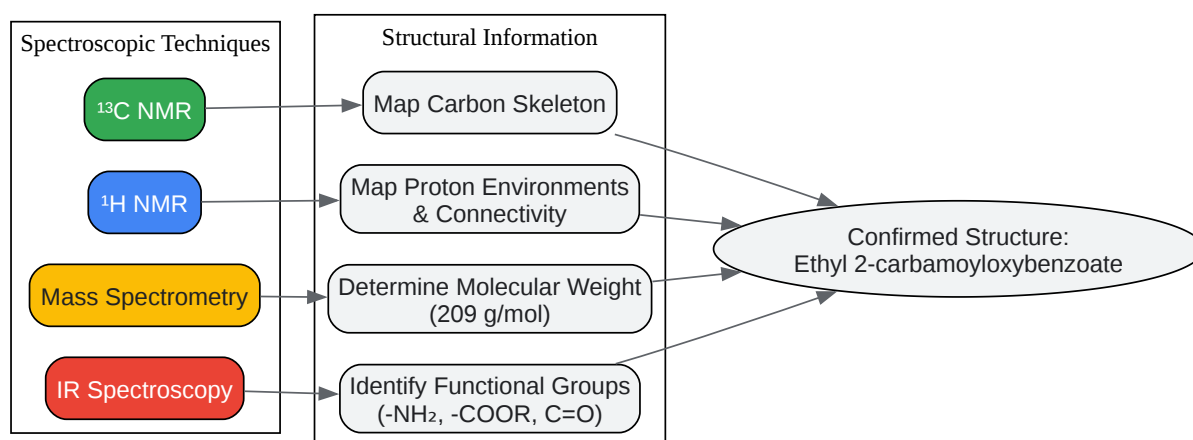


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Caption: Predicted EI-MS Fragmentation Pathway.

Integrated Spectroscopic Analysis Workflow

The confirmation of the structure of **Ethyl 2-carbamoyloxybenzoate** is a synergistic process. Each technique provides a piece of the puzzle, and together they create a self-validating system.



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Caption: Integrated workflow for structural elucidation.

Conclusion

This guide provides a detailed, predictive framework for the spectroscopic analysis of **Ethyl 2-carbamoyloxybenzoate**. By integrating the expected data from ^1H NMR, ^{13}C NMR, IR, and MS, researchers can confidently confirm the identity and purity of this compound. The causality-driven interpretations and detailed protocols offered here serve as a robust reference for scientists engaged in the synthesis and characterization of novel pharmaceutical agents and organic molecules.

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